

# Technical Guide: Molecular Weight and Characterization of Albendazole Sulfone-d7

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Albendazole sulfone-d7

Cat. No.: B12414037

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Albendazole sulfone-d7**, a deuterated analog of Albendazole sulfone. The document details its molecular weight, the metabolic pathway of its parent compound, and the experimental protocols for its characterization, with a focus on mass spectrometry techniques.

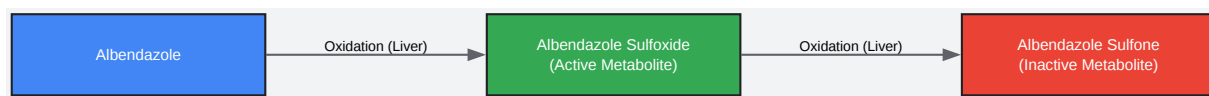
## Quantitative Data Summary

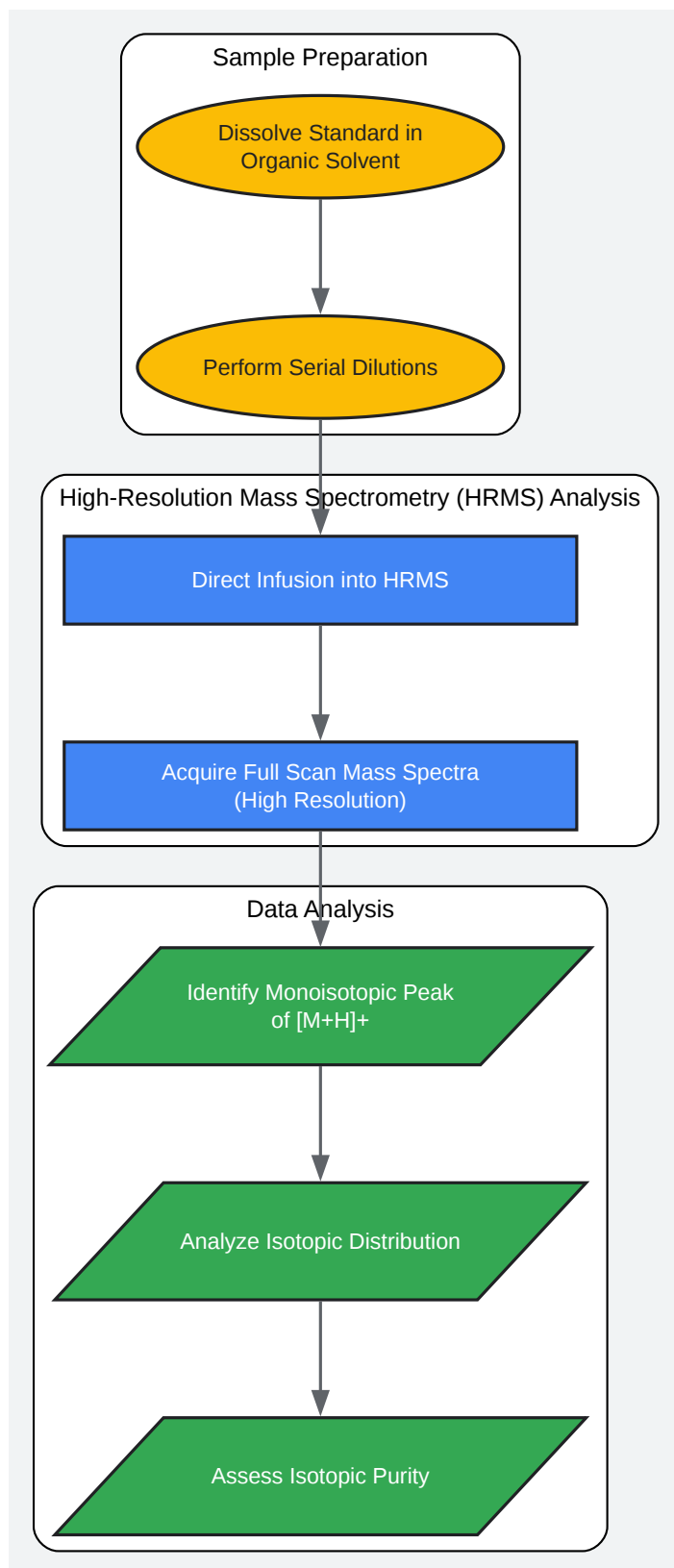
The molecular weights of Albendazole and its relevant metabolites are crucial for their identification and quantification in metabolic studies. The incorporation of seven deuterium atoms in **Albendazole sulfone-d7** results in a predictable mass shift from its unlabeled counterpart.

Compound Name	Molecular Formula	Molar Mass ( g/mol )
Albendazole	C <sub>12</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub> S	265.33
Albendazole Sulfone	C <sub>12</sub> H <sub>15</sub> N <sub>3</sub> O <sub>4</sub> S	297.33[1][2][3][4][5][6]
Albendazole Sulfone-d7	C <sub>12</sub> H <sub>8</sub> D <sub>7</sub> N <sub>3</sub> O <sub>4</sub> S	304.37[7]

## Metabolic Pathway of Albendazole

Albendazole is a prodrug that undergoes extensive first-pass metabolism in the liver. It is initially oxidized to the active metabolite, Albendazole sulfoxide, which is then further metabolized to the inactive Albendazole sulfone.<sup>[8][9]</sup> This metabolic cascade is a key aspect of its pharmacokinetic and pharmacodynamic profile.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [resolvemass.ca](https://resolvemass.ca) [[resolvemass.ca](https://resolvemass.ca)]
- 2. [edoc.ub.uni-muenchen.de](https://edoc.ub.uni-muenchen.de) [[edoc.ub.uni-muenchen.de](https://edoc.ub.uni-muenchen.de)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. Isotopic labeling-assisted metabolomics using LC–MS - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [datahorizonresearch.com](https://datahorizonresearch.com) [[datahorizonresearch.com](https://datahorizonresearch.com)]
- 6. Pharmacokinetics of Albendazole, Albendazole Sulfoxide, and Albendazole Sulfone Determined from Plasma, Blood, Dried-Blood Spots, and Mitra Samples of Hookworm-Infected Adolescents. | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. [doaj.org](https://doaj.org) [[doaj.org](https://doaj.org)]
- 8. A novel stable isotope labelling assisted workflow for improved untargeted LC–HRMS based metabolomics research - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [resolvemass.ca](https://resolvemass.ca) [[resolvemass.ca](https://resolvemass.ca)]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight and Characterization of Albendazole Sulfone-d7]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12414037#albendazole-sulfone-d7-molecular-weight>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)